

Solubility Profile of Methoxychlor-d6 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Methoxychlor-d6

Cat. No.: B12392909

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Methoxychlor-d6** in various organic solvents. The information presented is intended to support research, analytical method development, and formulation studies.

Disclaimer: Quantitative solubility data for **Methoxychlor-d6** is not readily available in published literature. The data presented in this guide pertains to the non-deuterated analogue, Methoxychlor. It is scientifically reasonable to assume a very similar solubility profile for **Methoxychlor-d6**, as the isotopic labeling at the methoxy groups is not expected to significantly impact its interaction with organic solvents. However, experimental verification is recommended for critical applications.

Quantitative Solubility Data

Methoxychlor exhibits a wide range of solubility in organic solvents, being particularly soluble in aromatic, chlorinated, and ketonic solvents. The following table summarizes the available quantitative solubility data for Methoxychlor.

Organic Solvent	Solubility (g/kg of solvent)	Temperature (°C)
Chloroform	440	22
Xylene	440	22
Methanol	50	22
Dimethyl Sulfoxide (DMSO)	100 mg/mL (equivalent to ~100 g/kg)	Not Specified

Sources:[\[1\]](#)[\[2\]](#)

Qualitative assessments indicate that Methoxychlor is "very soluble" in most organic solvents[\[3\]](#). It is also described as soluble in ethanol[\[4\]](#).

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound in an organic solvent is the shake-flask method, which is a thermodynamic solubility assay. This method involves achieving a state of equilibrium between the undissolved solute and the saturated solution, followed by the quantification of the dissolved compound.

Materials and Equipment

- **Methoxychlor-d6** (solid)
- Selected organic solvents (analytical grade)
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.22 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography-Mass Spectrometry (GC-MS)
- Analytical balance
- Pipettes and other standard laboratory glassware

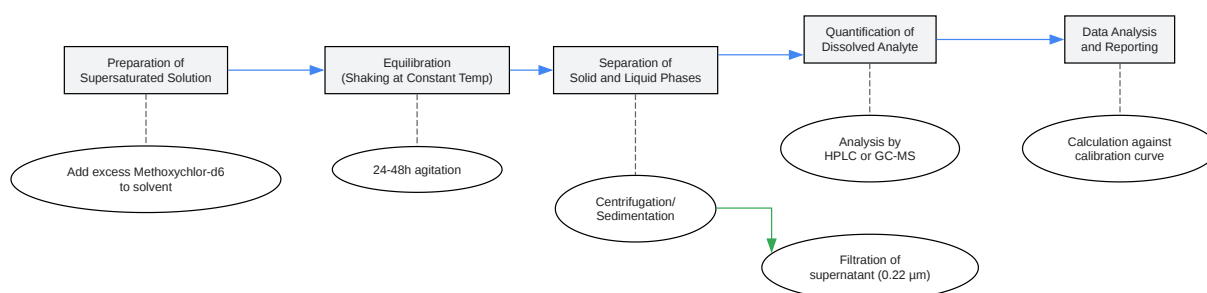
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Methoxychlor-d6** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath on an orbital shaker. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required to reach equilibrium may need to be determined experimentally.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining undissolved microparticles. This step is critical to avoid overestimation of the solubility.
- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **Methoxychlor-d6** of known concentrations in the respective organic solvent.
 - Analyze the filtered supernatant and the standard solutions using a suitable analytical method, such as HPLC-UV or GC-MS.

- Construct a calibration curve from the analysis of the standard solutions.
- Determine the concentration of **Methoxychlor-d6** in the filtered supernatant by interpolating its analytical response on the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L, at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the solubility of **Methoxychlor-d6** in an organic solvent using the shake-flask method.



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Workflow for Thermodynamic Solubility Determination.

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References

- 1. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google 圖書 [books.google.com.tw]
- 2. oecd.org [oecd.org]
- 3. Aqueous Solubility - Creative Biolabs [creative-biolabs.com]
- 4. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
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